

[Ru(NH₃)₆]Cl₂ chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexaammineruthenium(II) chloride*

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An In-depth Technical Guide to **Hexaammineruthenium(II) Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Hexaammineruthenium(II) chloride**, [Ru(NH₃)₆]Cl₂. The information is tailored for researchers, scientists, and professionals in drug development who utilize this inorganic coordination compound in their work.

Core Chemical and Physical Properties

Hexaammineruthenium(II) chloride is a yellow crystalline coordination compound. It is recognized for its role as a catalyst in various chemical reactions, including hydrogenation, isomerization, and oxidation. Furthermore, it serves as a redox probe in electroanalytical techniques.

Table 1: General Properties of [Ru(NH₃)₆]Cl₂

Property	Value	Source(s)
Chemical Formula	[Ru(NH ₃) ₆]Cl ₂	[1]
Molecular Weight	273.15 g/mol	
	274.16 g/mol	[1]
CAS Number	15305-72-3	[1]
Appearance	Yellow crystalline solid, pale yellow powder	[2]
Solubility	Slightly soluble in H ₂ O	
Storage Temperature	2-8°C	
Air Sensitivity	Yes	[2]

Table 2: Structural and Identification Information

Identifier	Value	Source(s)
SMILES String	N.N.N.N.N.N.[Cl-].[Cl-].[Ru++]	
InChI	1S/2CIH.6H3N.Ru/h21H;61H3; /q;;;;;;+2/p-2	
InChI Key	SHHNQLHKJVODTN- UHFFFAOYSA-L	
PubChem CID	44147353	[3]

While extensively studied, specific quantitative data for density and melting/decomposition point are not consistently reported in publicly available literature. Similarly, a definitive crystal structure with lattice parameters for [Ru(NH₃)₆]Cl₂ is not readily available, though the hexaammineruthenium cation is known to have an octahedral geometry.

Redox Properties and Electrochemical Applications

The hexaammineruthenium(II)/(III) couple is a well-characterized, reversible one-electron redox system, making it a standard for electrochemical studies. This property is central to its application as a redox indicator in biosensors and for studying electron transfer kinetics.

Use in DNA Interaction Studies:

$[\text{Ru}(\text{NH}_3)_6]^{3+}$ is known to interact with DNA, primarily through electrostatic interactions with the phosphate backbone. This interaction can be probed using electrochemical methods, where changes in the cyclic voltammogram of the ruthenium complex can indicate binding to DNA.

Experimental Protocols

Synthesis of Hexaammineruthenium(II) Chloride

A detailed, publicly available, step-by-step synthesis protocol for $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$ is not readily found in the searched literature. However, its synthesis would generally involve the reduction of a suitable Ruthenium(III) precursor, such as $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_3$, under an inert atmosphere. The synthesis of related hexaammine complexes often involves the reaction of a metal salt with a concentrated ammonia solution. For instance, the synthesis of hexaamminenickel(II) chloride involves dissolving nickel(II) chloride in water and adding an excess of concentrated aqueous ammonia to precipitate the complex. A similar approach, starting with a Ru(II) salt, could be envisioned.

Characterization

Standard characterization techniques for $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$ would include:

- Elemental Analysis: To confirm the elemental composition.
- UV-Vis Spectroscopy: To observe the characteristic metal-to-ligand charge transfer bands.
- Infrared (IR) Spectroscopy: To identify the N-H stretches of the ammine ligands.
- Cyclic Voltammetry (CV): To confirm the reversible Ru(II)/Ru(III) redox couple.

Experimental Protocol: Cyclic Voltammetry of the $[\text{Ru}(\text{NH}_3)_6]^{2+}/^{3+}$ Redox Couple

This protocol describes the characterization of the $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ redox couple using cyclic voltammetry. This experiment is often used to assess the performance of electrodes or to study electron transfer kinetics. The protocol starts with the more stable $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_3$, which is reduced *in situ* to $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$.

Materials:

- Hexaammineruthenium(III) chloride ($[\text{Ru}(\text{NH}_3)_6]\text{Cl}_3$)
- Potassium chloride (KCl) as a supporting electrolyte[4][5]
- Deionized or distilled water[4][5]
- Working electrode (e.g., glassy carbon, platinum, or gold)[6]
- Reference electrode (e.g., Ag/AgCl)[6]
- Counter electrode (e.g., platinum wire)[6]
- Potentiostat

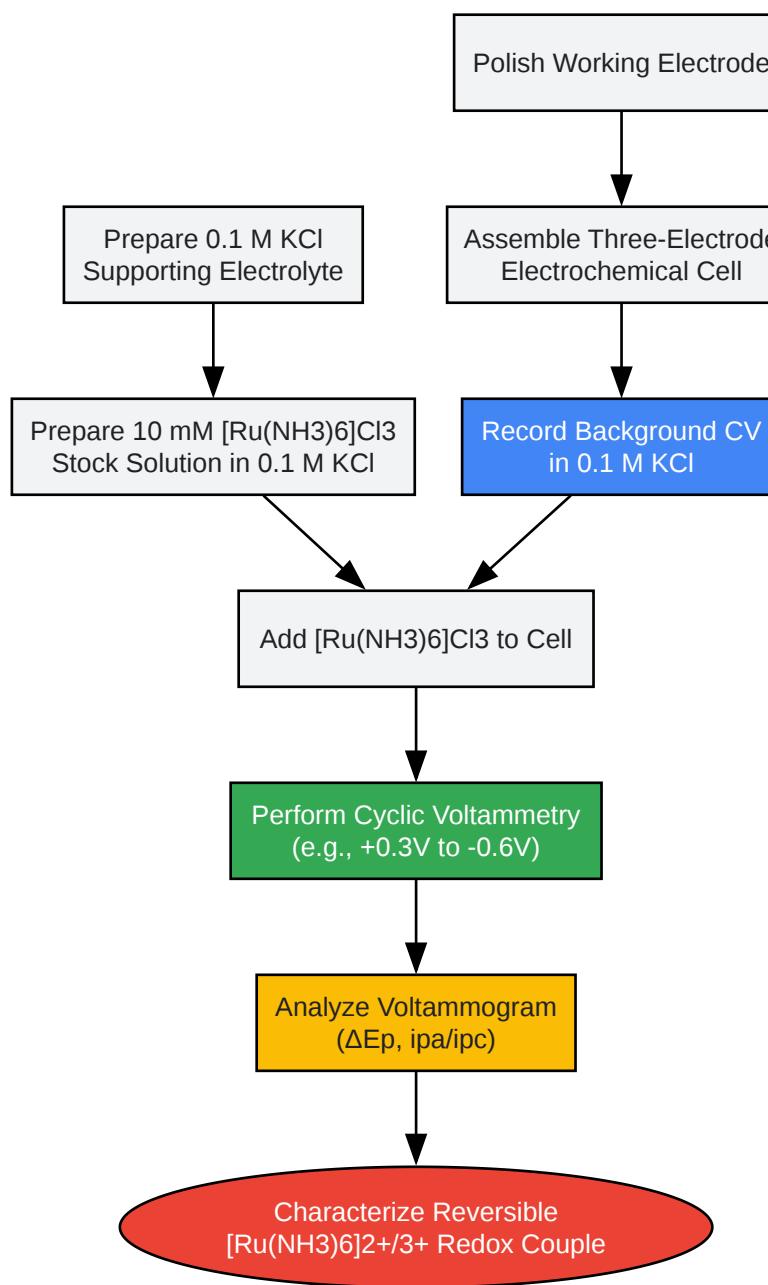
Procedure:

- Prepare a 0.1 M KCl supporting electrolyte solution by dissolving the appropriate amount of KCl in deionized water.[4][5]
- Prepare a stock solution of 10 mM $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_3$ in the 0.1 M KCl solution.[4][5]
- Assemble the three-electrode electrochemical cell with the working, reference, and counter electrodes.
- Polish the working electrode according to standard procedures (e.g., with alumina slurry) to ensure a clean and reproducible surface.[6][7]
- Record a background voltammogram of the 0.1 M KCl solution to ensure there are no interfering redox processes in the potential window of interest.[4]

- Add the $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_3$ stock solution to the electrochemical cell to achieve the desired final concentration (e.g., 1 mM).
- Perform cyclic voltammetry. A typical potential window would be from +0.3 V to -0.6 V vs. Ag/AgCl.^[7] A scan rate of 50-100 mV/s is a good starting point.^{[4][7]}
- Analyze the resulting voltammogram. For a reversible one-electron process, the separation between the anodic and cathodic peak potentials (ΔE_p) should be close to 59 mV at room temperature, and the ratio of the peak currents (i_{pa}/i_{pc}) should be close to 1.

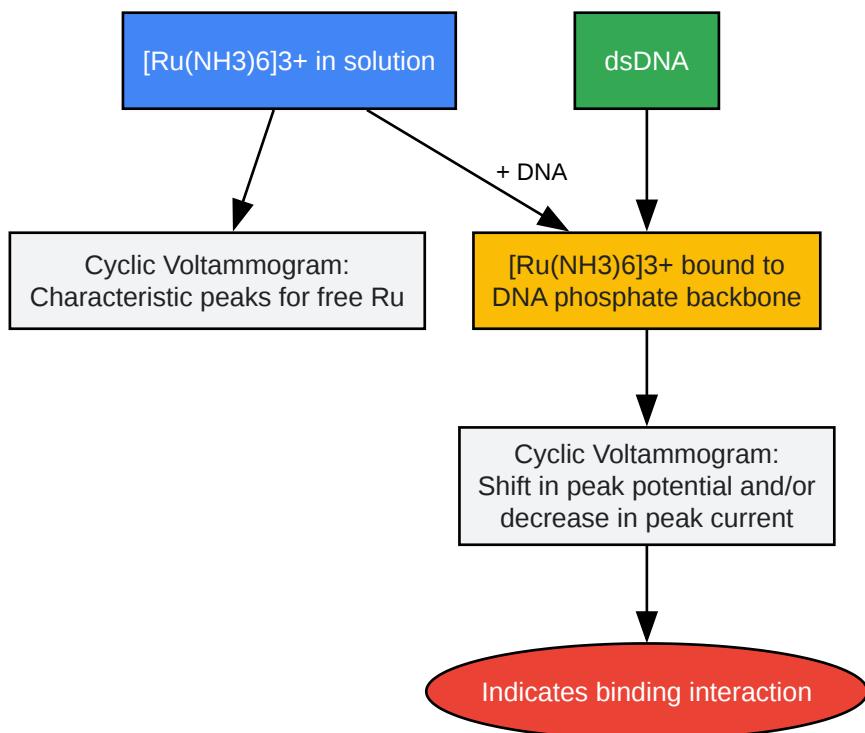
Visualizations

Experimental Workflow for Cyclic Voltammetry

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Caption: Workflow for the electrochemical characterization of the $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ redox couple.

Conceptual Diagram of DNA Binding Detection



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Caption: Conceptual workflow for detecting the interaction of $[\text{Ru}(\text{NH}_3)_6]^{3+}$ with DNA using cyclic voltammetry.

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- To cite this document: BenchChem. $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$ chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8206005#ru-nh3-6-cl2-chemical-and-physical-properties\]](https://www.benchchem.com/product/b8206005#ru-nh3-6-cl2-chemical-and-physical-properties)

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